

lithography process window for non-ionic photoacid generators

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Compound of Interest

Compound Name: *4-Tert-butylphenyl benzenesulfonate*
Cat. No.: *B261650*

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Application Note: Optimizing the Lithography Process Window for Non-Ionic Photoacid Generators

Executive Summary

This guide details the characterization and optimization of non-ionic photoacid generators (n-PAGs) in chemically amplified resists (CARs). While ionic PAGs (onium salts) are industry standards for high-sensitivity DUV/EUV lithography, non-ionic PAGs (e.g., oxime sulfonates, imidosulfonates) are critical for applications requiring high solubility in organic solvents, metal-ion-free formulations (essential for bio-MEMS and drug delivery microfluidics), and reduced outgassing.

However, n-PAGs often exhibit lower quantum yields and distinct acid diffusion behaviors compared to their ionic counterparts.^[1] This protocol provides a self-validating workflow to determine the Process Window (PW)—the overlap of Exposure Latitude (EL) and Depth of Focus (DOF)—specifically tailored to the kinetic limitations of n-PAGs.

Mechanism & Material Science

To optimize the process, one must understand the fundamental difference in acid generation. Unlike onium salts which undergo direct photolysis to release strong Bronsted acids (e.g., HSbF_6), n-PAGs typically rely on a cleavage-rearrangement mechanism.

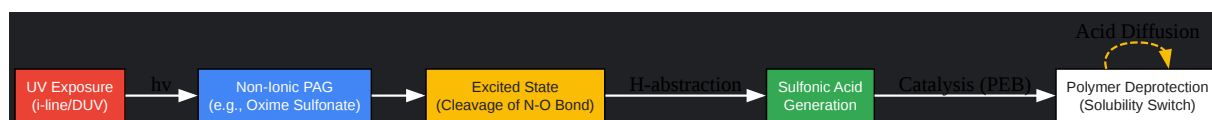
Comparative Mechanism

- Ionic PAGs: High quantum efficiency; often suffer from limited solubility in non-polar resist matrices; potential for metallic/ionic contamination.
- Non-Ionic PAGs: Excellent miscibility in resist polymers; acid generation involves
or
bond cleavage followed by hydrogen abstraction.

Key Challenge: The acid generation rate constant (Dill C parameter) is often lower for n-PAGs. Furthermore, the generated sulfonic acids may have different diffusion lengths (

) during the Post-Exposure Bake (PEB), necessitating tighter thermal control.

Visualizing the Pathway



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Figure 1: Reaction pathway for non-ionic PAGs. Note the critical "Acid Diffusion" loop during PEB, which defines resolution limits.

Experimental Protocol: The Focus-Exposure Matrix (FEM)

The standard method for determining the process window is the Focus-Exposure Matrix (FEM). [2][3] For n-PAGs, this protocol includes specific "Stop Points" to validate adhesion and solvent compatibility before costly exposure.

Materials & Equipment

- Substrate: 200mm/300mm Si Wafer (HMDS primed).
- Resist: Methacrylate or PHS-based CAR containing 1-5 wt% n-PAG (e.g., n-hydroxy-naphthalimide sulfonate).
- Metrology: CD-SEM (Critical Dimension Scanning Electron Microscope) or Scatterometry.
- Lithography Tool: Stepper/Scanner (i-line or KrF/ArF depending on PAG absorption).

Step-by-Step Workflow

Step 1: Coating and Soft Bake (PAB)

- Spin coat resist to target thickness (e.g., 300 nm).
- PAB: 100°C for 60s. Note: n-PAGs are thermally stable but verify no thermal decomposition occurs at PAB.
- Stop Point 1: Check for "dewetting" or phase separation. n-PAGs usually have superior miscibility, so any haziness indicates saturation or polymer incompatibility.

Step 2: Exposure (The Matrix)

- Program the stepper to expose a grid of fields.[\[4\]](#)

- X-Axis (Focus): Step focus from

to

(step size:

).

- Y-Axis (Dose): Step energy from

to

(step size: 1-2 mJ/cm²).

- Rationale: n-PAGs often require higher doses () than ionic PAGs due to lower quantum yields.

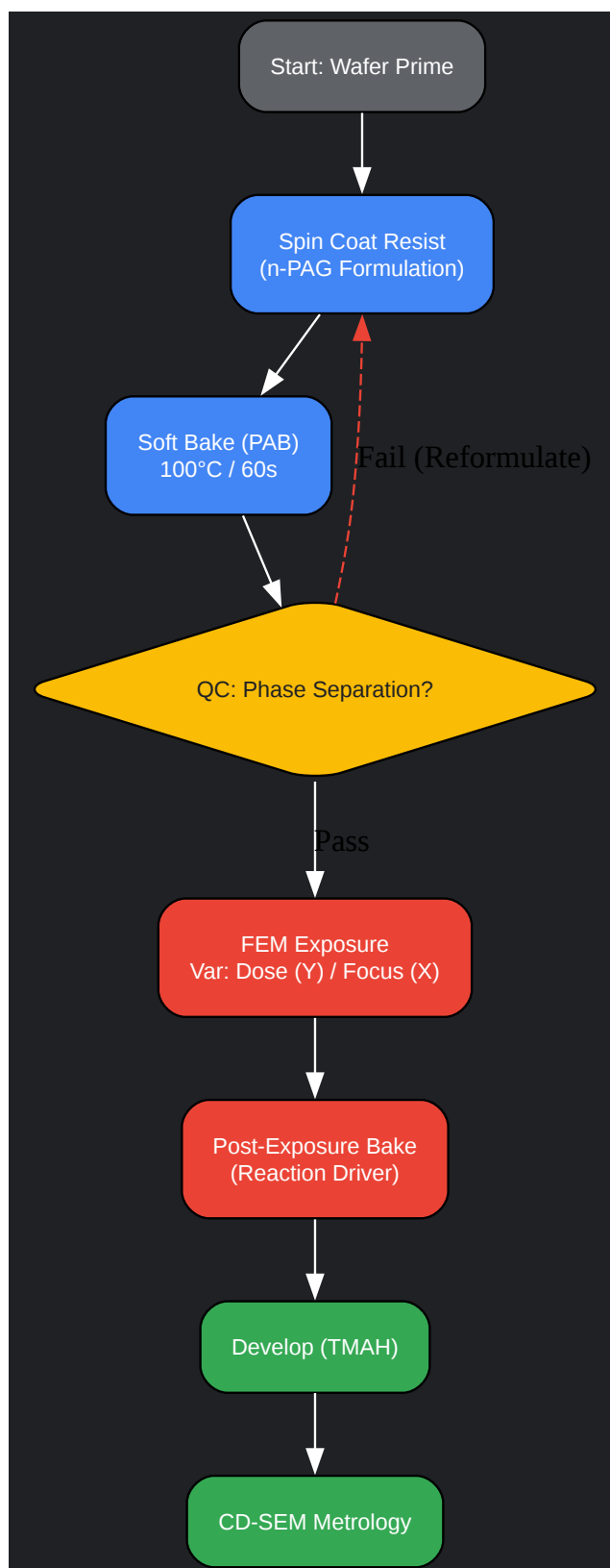
Step 3: Post-Exposure Bake (PEB) - CRITICAL

- Bake at 110°C for 60-90s.
- Technical Insight: The deprotection reaction is activation-energy controlled. Since n-PAG generated acids (often sulfonic acids) can be bulky, their diffusion length () is sensitive to temperature.
- Validation: If standing waves are visible later, the diffusion length was insufficient to smooth the interference pattern. Increase PEB Temp by 5°C.

Step 4: Development

- Standard 0.26N TMAH puddle develop (60s).
- Rinse with DI water and spin dry.

FEM Workflow Diagram



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Figure 2: Operational workflow for Focus-Exposure Matrix execution.

Data Analysis: Bossung Plots & Process Window

Once the wafer is measured, plot the Critical Dimension (CD) vs. Focus for each Dose. This generates a Bossung Plot.

Interpreting the Bossung Plot

- Iso-Focal Point: The focus setting where CD is independent of Dose. For n-PAGs, this curve may be flatter due to lower acid diffusion contrast compared to ionic PAGs.
- Smile vs. Frown:
 - Smile (U-shape): Focus errors cause CD to increase (common in trenches).
 - Frown (n-shape): Focus errors cause CD to decrease (common in lines).
- Process Window Calculation:
 - Define target CD (e.g., 100 nm $\pm$ 10%).
 - Plot the contours of Max CD and Min CD in the Focus-Dose plane.
 - The largest rectangle (or ellipse) that fits within this overlapping region defines your EL (Exposure Latitude) and DOF (Depth of Focus).

Troubleshooting Guide

Phenomenon	Observation	Root Cause (n-PAG Specific)	Corrective Action
T-Topping	"Mushroom" profile at top of line.	Surface acid neutralization or evaporation. n-PAG acids can be volatile.	Increase PAB to densify film; Use top-coat; Check amine concentration in air.
Scumming	Residue between lines.	Incomplete deprotection (Low Acid Yield).	Increase Exposure Dose; Increase PEB Temp (carefully).
Standing Waves	Ripples on sidewalls.	Insufficient Acid Diffusion ().	Increase PEB Time/Temp to allow acid to diffuse and smooth the profile.
Pattern Collapse	Lines fall over.	Loss of adhesion or capillary forces.	Use adhesion promoter (HMDS); Check n-PAG hydrophobicity.

Application Note for Drug Development/Bio-MEMS

For researchers in drug delivery (e.g., microfluidic channels), n-PAGs are often preferred over ionic PAGs because ionic PAGs (antimonates, arsenates) can leach toxic metal ions. When processing biocompatible resists (like SU-8 variants or custom acrylates) with n-PAGs, ensure the solvent system (e.g., PGMEA vs. Gamma-Butyrolactone) does not extract the non-ionic PAG during coating, as they are more soluble in organics than ionic salts.

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